

# An In-depth Technical Guide to the Chemical Properties of Cyclohexanemethanol-d11

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Cyclohexanemethanol-d11

Cat. No.: B15558428

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Cyclohexanemethanol-d11** is the deuterated isotopologue of cyclohexanemethanol, where eleven hydrogen atoms on the cyclohexane ring have been replaced with deuterium. This stable isotope-labeled compound serves as a critical tool in various analytical and research applications, particularly as an internal standard for quantitative analysis by mass spectrometry and NMR spectroscopy. Its chemical properties are nearly identical to its non-deuterated counterpart, allowing it to mimic the behavior of the analyte during sample preparation and analysis, while its distinct mass allows for clear differentiation.<sup>[1][2]</sup> This guide provides a comprehensive overview of the chemical properties of **Cyclohexanemethanol-d11**, detailed experimental context, and workflows for its application.

## Chemical and Physical Properties

The fundamental chemical and physical properties of **Cyclohexanemethanol-d11** are summarized in the table below. Where specific data for the deuterated compound is unavailable, properties of the non-deuterated analogue, Cyclohexanemethanol, are provided as a close approximation.

| Property              | Value                                                                                 | Source(s) |
|-----------------------|---------------------------------------------------------------------------------------|-----------|
| Chemical Name         | Cyclohexanemethanol-d11                                                               | [3][4]    |
| Synonyms              | (Cyclohexyl-d11)methanol,<br>(1,2,2,3,3,4,4,5,5,6,6-undecadeuteriocyclohexyl)methanol | [3][4]    |
| Molecular Formula     | C <sub>7</sub> H <sub>3</sub> D <sub>11</sub> O                                       | [3][4]    |
| Molecular Weight      | 125.26 g/mol                                                                          | [3]       |
| CAS Number            | 1215077-50-1                                                                          | [3][4]    |
| Unlabelled CAS Number | 100-49-2                                                                              | [3][4]    |
| Appearance            | Not explicitly stated for d11; non-deuterated is a colorless liquid.                  | [5]       |
| Boiling Point         | Not explicitly stated for d11; non-deuterated is ~181-188 °C.                         | [5][6]    |
| Density               | Not explicitly stated for d11; non-deuterated is ~0.928 g/mL at 25 °C.                | [6]       |
| Solubility            | Soluble in ether and alcohols.                                                        | [7][8]    |
| Storage               | 2-8°C Refrigerator                                                                    | [3]       |

## Spectroscopic Data

Spectroscopic analysis is fundamental to confirming the identity and purity of **Cyclohexanemethanol-d11**. Below is a summary of expected spectroscopic characteristics.

| Spectroscopic Technique    | Expected Characteristics                                                                                                                                                                                                                                                                    |
|----------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| $^1\text{H}$ NMR           | The proton NMR spectrum is significantly simplified due to the extensive deuteration of the cyclohexane ring. The primary signals would correspond to the three protons of the hydroxymethyl group ( $-\text{CH}_2\text{OH}$ ). <a href="#">[9]</a>                                         |
| $^{13}\text{C}$ NMR        | The carbon-13 NMR spectrum would show signals for the seven carbon atoms. The signals for the deuterated carbons on the cyclohexane ring would exhibit splitting due to carbon-deuterium coupling.                                                                                          |
| Mass Spectrometry (MS)     | The mass spectrum will show a molecular ion peak corresponding to the deuterated molecular weight (approximately 125.26 m/z). The fragmentation pattern would be characteristic of the molecule, with fragments showing mass shifts corresponding to the deuterium atoms.                   |
| Infrared (IR) Spectroscopy | The IR spectrum will exhibit a characteristic broad absorption band for the O-H stretch of the alcohol group ( $\sim 3300\text{--}3500\text{ cm}^{-1}$ ). It will also show C-D stretching vibrations in place of the usual C-H stretches for the cyclohexane ring.<br><a href="#">[10]</a> |

## Experimental Protocols

The primary application of **Cyclohexanemethanol-d11** is as an internal standard in quantitative analytical methods.[\[1\]](#) The following sections provide a generalized experimental protocol for its use in Gas Chromatography-Mass Spectrometry (GC-MS).

### Protocol: Quantification of an Analyte in a Biological Matrix using Cyclohexanemethanol-d11 as an Internal Standard by GC-MS

### 1. Materials and Reagents:

- Analyte of interest
- **Cyclohexanemethanol-d11** (Internal Standard)
- Organic solvents (e.g., methanol, ethyl acetate, hexane) of appropriate purity
- Derivatization agent (if necessary for the analyte)
- Anhydrous sodium sulfate
- Sample vials with septa
- GC-MS system with a suitable capillary column

### 2. Sample Preparation:

- Spiking: To a known volume or weight of the biological sample (e.g., plasma, urine), add a precise amount of **Cyclohexanemethanol-d11** solution of a known concentration. The concentration of the internal standard should be similar to the expected concentration of the analyte.[\[6\]](#)
- Extraction: Perform a liquid-liquid extraction to isolate the analyte and internal standard from the sample matrix. For example, add ethyl acetate, vortex thoroughly, and centrifuge to separate the organic and aqueous layers.
- Drying: Transfer the organic layer to a clean tube and dry it over anhydrous sodium sulfate.
- Derivatization (if required): If the analyte is not volatile or has poor chromatographic properties, perform a derivatization step.
- Reconstitution: Evaporate the solvent under a gentle stream of nitrogen and reconstitute the residue in a known volume of a suitable solvent (e.g., hexane) for GC-MS analysis.

### 3. GC-MS Analysis:

- Injection: Inject an aliquot of the prepared sample into the GC-MS system.

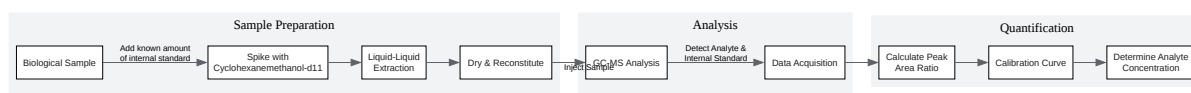
- **Chromatographic Separation:** Use a temperature program that provides good separation of the analyte and the internal standard from other matrix components. Due to the "chromatographic isotope effect," the deuterated standard may have a slightly different retention time than the non-deuterated analyte.<sup>[11]</sup>
- **Mass Spectrometric Detection:** Operate the mass spectrometer in a mode that allows for the specific detection of both the analyte and **Cyclohexanemethanol-d11**. This is typically done using selected ion monitoring (SIM) or multiple reaction monitoring (MRM).

#### 4. Data Analysis:

- **Peak Integration:** Integrate the peak areas of the analyte and the internal standard.
- **Response Ratio Calculation:** Calculate the response ratio by dividing the peak area of the analyte by the peak area of the internal standard.
- **Calibration Curve:** Prepare a series of calibration standards with known concentrations of the analyte and a constant concentration of the internal standard. Analyze these standards using the same procedure and plot the response ratio against the analyte concentration to generate a calibration curve.
- **Quantification:** Determine the concentration of the analyte in the unknown samples by comparing their response ratios to the calibration curve.

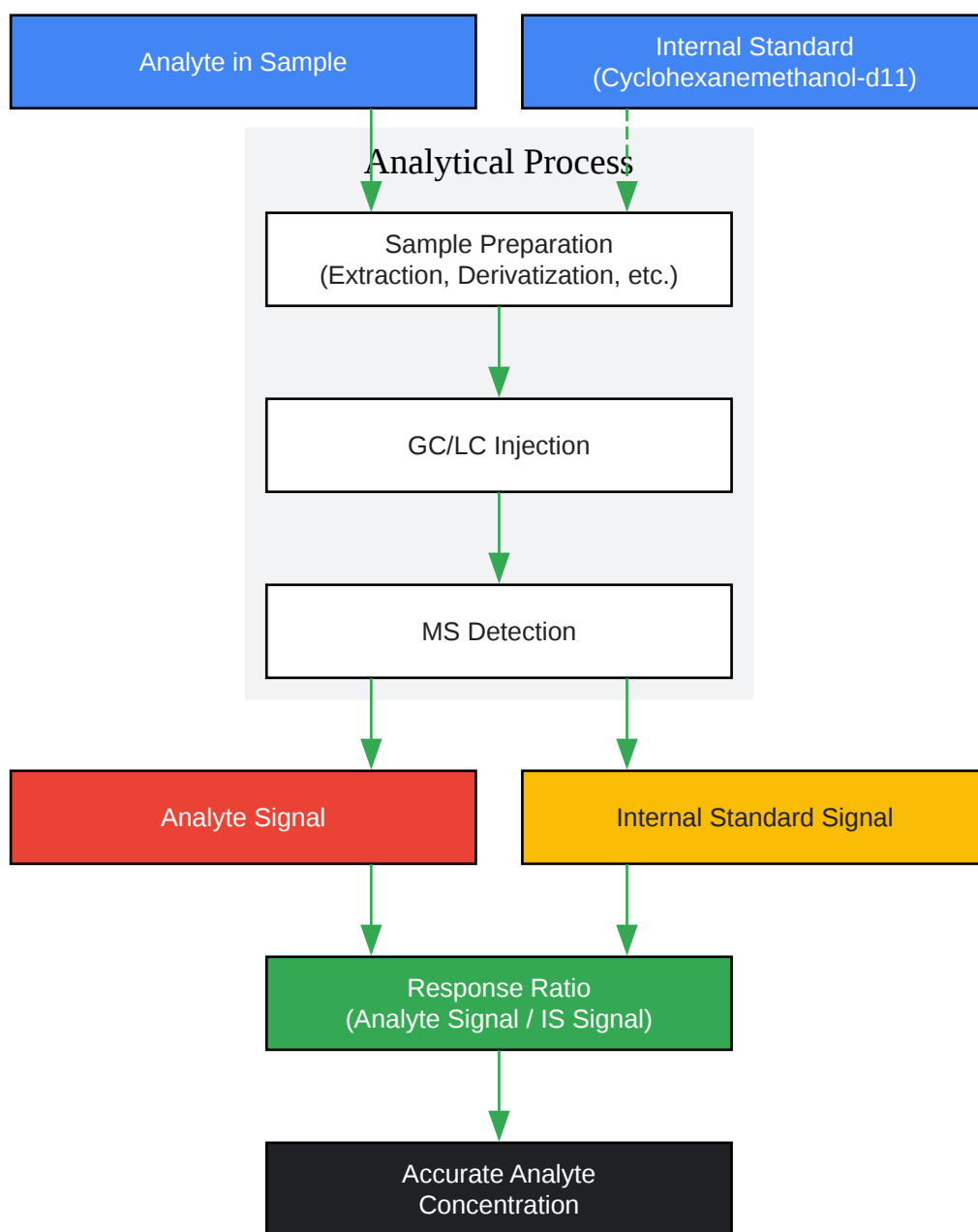
## Workflow and Diagrams

The use of a deuterated internal standard is a cornerstone of accurate quantification in mass spectrometry-based analyses. The following diagrams illustrate the general workflow and the logic behind using an internal standard.



[Click to download full resolution via product page](#)

Caption: General workflow for quantitative analysis using a deuterated internal standard.



Logical relationship demonstrating how an internal standard corrects for experimental variability.

[Click to download full resolution via product page](#)

Caption: Logical diagram illustrating the role of an internal standard in correcting for analytical variability.

## Conclusion

**Cyclohexanemethanol-d11** is an indispensable tool for researchers requiring precise and accurate quantification of its non-deuterated analogue or other structurally similar compounds. Its chemical properties, being nearly identical to the native compound, ensure that it faithfully tracks the analyte through complex sample preparation and analysis procedures. The detailed protocols and workflows provided in this guide offer a robust framework for the successful implementation of **Cyclohexanemethanol-d11** in demanding research and development settings.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 2. [documents.thermofisher.com](https://documents.thermofisher.com) [documents.thermofisher.com]
- 3. [pharmaffiliates.com](https://pharmaffiliates.com) [pharmaffiliates.com]
- 4. [Cyclohexanemethanol-d11 | LGC Standards](https://www.lgcstandards.com) [lgcstandards.com]
- 5. [Use of a deuterated internal standard with pyrolysis-GC/MS dimeric marker analysis to quantify tire tread particles in the environment - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- 6. [Internal Standardization In Chromatography Explained | Internal Std](#) [scioninstruments.com]
- 7. [agilent.com](https://www.agilent.com) [agilent.com]
- 8. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 9. [Cyclohexanemethanol\(100-49-2\) 1H NMR spectrum](#) [chemicalbook.com]
- 10. [Cyclohexanemethanol](https://webbook.nist.gov) [webbook.nist.gov]
- 11. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of Cyclohexanemethanol-d11]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b15558428/docs#an-in-depth-technical-guide-to-the-chemical-properties-of-cyclohexanemethanol-d11\]](https://www.benchchem.com/product/b15558428/docs#an-in-depth-technical-guide-to-the-chemical-properties-of-cyclohexanemethanol-d11)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)